

Proper Disposal of 2'-Aminoacetophenone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2'-Aminoacetophenone

Cat. No.: B7722720

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure and compliant laboratory environment. This document provides essential safety and logistical information for the proper disposal of **2'-Aminoacetophenone**, a compound commonly used in pharmaceutical synthesis and research. Adherence to these procedures is critical to mitigate risks to personnel and the environment.

Safety and Hazard Information

2'-Aminoacetophenone is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} All handling and disposal procedures must be conducted in accordance with federal, state, and local regulations.^{[4][5]}

Key Hazard and Property Data:

Property	Data	Source
Molecular Formula	C8H9NO	[1]
CAS Number	551-93-9	[1][2][3][4][6]
Appearance	Dark yellow liquid	[1]
Melting Point	20 °C / 68 °F	[1]
Boiling Point	85 - 90 °C at 0.7 hPa	[3]
Flash Point	112 °C / 233.6 °F	[1]
Hazards	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation	[1][2][3]
Incompatibilities	Strong oxidizing agents, Acids, Acid anhydrides, Chloroformates	[1][5][7]

Experimental Protocol for Disposal

The primary method for the disposal of **2'-Aminoacetophenone** is through a licensed hazardous waste disposal company.[3][8] In-lab treatment or neutralization is not recommended without specific institutional approval and protocols. The following steps outline the standard procedure for preparing this chemical for disposal.

Materials Required:

- Appropriate Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves, lab coat.
- Designated hazardous waste container (chemically compatible, e.g., glass or polyethylene).
- Hazardous waste label.
- Inert absorbent material (e.g., vermiculite, sand) for spill management.

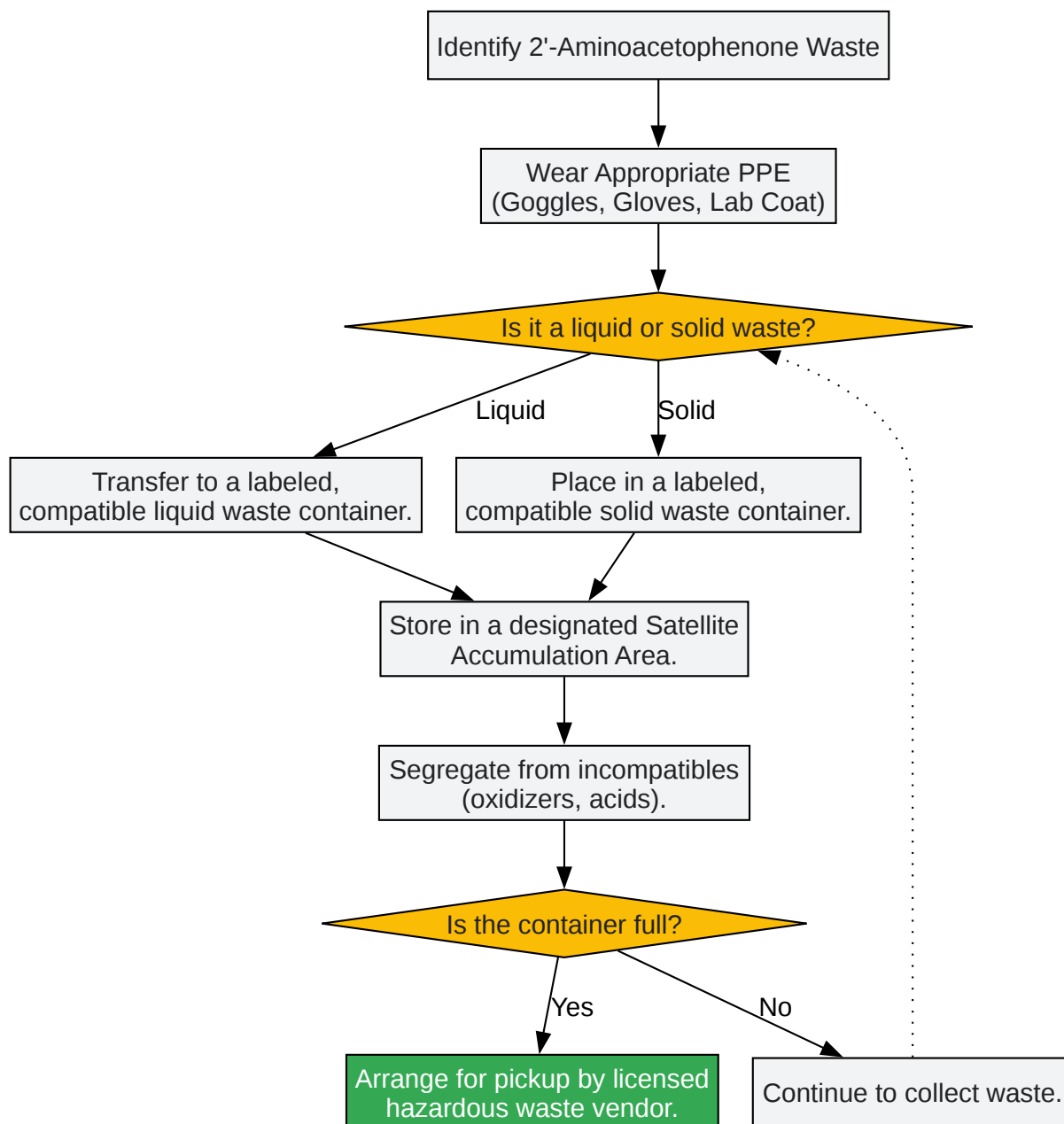
Procedure:

- Segregation and Storage:
 - Store **2'-Aminoacetophenone** waste in a designated, well-ventilated satellite accumulation area.[\[1\]](#)[\[9\]](#)
 - Keep the waste container tightly closed when not in use.[\[3\]](#)[\[4\]](#)
 - Ensure the waste is segregated from incompatible materials, particularly strong oxidizing agents and acids.[\[1\]](#)[\[10\]](#) Use secondary containment to prevent accidental mixing.[\[1\]](#)
- Waste Collection:
 - Carefully transfer unused or waste **2'-Aminoacetophenone** into a designated hazardous waste container. Avoid overfilling the container; a general rule is to fill to no more than 90% capacity.[\[11\]](#)
 - If collecting solutions of **2'-Aminoacetophenone**, do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - For solid waste contaminated with **2'-Aminoacetophenone** (e.g., gloves, paper towels), place it in a separate, clearly labeled container for solid hazardous waste.[\[3\]](#)[\[6\]](#)
- Labeling:
 - As soon as the first drop of waste is added, affix a hazardous waste label to the container.[\[1\]](#)
 - The label must include:
 - The words "Hazardous Waste".[\[9\]](#)
 - The full chemical name: "**2'-Aminoacetophenone**". Avoid using formulas or abbreviations.[\[9\]](#)
 - A clear indication of the hazards (e.g., "Irritant," "Toxic").[\[9\]](#)

- The date the container became full.[9]
- Disposal of Empty Containers:
 - A container that has held **2'-Aminoacetophenone** must be managed as hazardous waste unless properly decontaminated.
 - To decontaminate, triple-rinse the container with a suitable solvent (e.g., ethanol or acetone). The first rinseate must be collected and disposed of as hazardous waste.[4] Subsequent rinses may also need to be collected, depending on local regulations.
 - After thorough rinsing and air-drying, obliterate or remove the original label and dispose of the container as non-hazardous solid waste.[4]
- Spill Management:
 - In the event of a spill, evacuate the area if necessary.
 - Wearing appropriate PPE, absorb the spill with an inert material like vermiculite or sand.[3][4]
 - Collect the absorbed material into a suitable container for hazardous waste disposal.[3]
 - Clean the spill area with soap and water.
- Arranging for Pickup:
 - Once the waste container is full or has been in storage for the maximum allowed time (typically 90 days), arrange for pickup by your institution's EHS department or a licensed hazardous waste contractor.[11][12]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2'-Aminoacetophenone**.



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Disposal workflow for **2'-Aminoacetophenone**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **2'-Aminoacetophenone**, fostering a culture of safety and environmental responsibility. Always consult your institution's specific guidelines and Safety Data Sheets for the most accurate and up-to-date information.

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